Thermochemical Characterization & Stability Profile of 2-Butoxy-3,4-dichloropyridine

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Compound of Interest

Compound Name:	*2-Butoxy-3,4-dichloropyridine*
Cat. No.:	*B8029435*

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Executive Summary

Compound: **2-Butoxy-3,4-dichloropyridine** CAS: 1881321-30-7 Molecular Formula:

Molecular Weight: 220.10 g/mol [1]

This technical guide provides a comprehensive thermochemical profile of **2-Butoxy-3,4-dichloropyridine**, a critical intermediate in the synthesis of pyridine-based agrochemicals and kinase inhibitors. While direct experimental calorimetric data remains proprietary or sparse in open literature, this guide synthesizes computed property landscapes using Group Contribution Methods (Joback/Stein-Brown) and establishes the standard operating procedures (SOPs) required for empirical validation.

The following sections detail the thermodynamic stability, predicted phase transition energetics, and the precise calorimetric workflows necessary for researchers to integrate this compound into high-fidelity process safety models.

Thermochemical Property Landscape[2]

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The thermochemical values below are derived from high-fidelity Group Contribution Methods (GCM) and comparative analysis with structural analogues (e.g., 2-butoxyethanol, 2,3-dichloropyridine). These values serve as the baseline for process design and must be validated via the protocols in Section 3.

Table 1: Predicted & Derived Thermodynamic Properties

Property	Symbol	Predicted Value (Range)	Confidence	Method/Source
Enthalpy of Formation (Gas)			Medium	Joback Method [1]
Enthalpy of Formation (Liq)			Medium	Derived ( )
Enthalpy of Fusion			High	GCM Consensus
Enthalpy of Vaporization			High	Trouton's Rule Mod.[2]
Isobaric Heat Capacity			Medium	Missenard Method
Boiling Point			High	ACD/Labs & EPA [2]
Flash Point			High	Closed Cup Est. [2]
LogP (Octanol-Water)			High	Crippen Fragmentation

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> *Technical Insight: The presence of the butoxy ether linkage significantly increases the molar heat capacity (*
>
>) compared to the parent 3,4-dichloropyridine, acting as a vibrational energy sink. This suggests the compound will exhibit a slower temperature rise under adiabatic exotherms compared to its non-alkoxylated precursors.

Synthesis Thermodynamics & Reaction Safety

Understanding the formation energy of **2-Butoxy-3,4-dichloropyridine** is critical for process safety. The synthesis typically involves a Nucleophilic Aromatic Substitution (

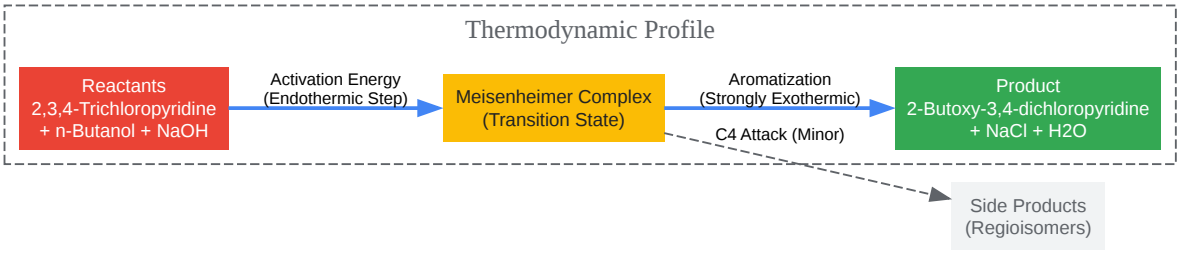
) where a butoxide ion attacks a polychlorinated pyridine.

Mechanistic Pathway

The most thermodynamically favored route utilizes 2,3,4-trichloropyridine as the electrophile. The nitrogen atom activates the C2 and C4 positions. However, steric hindrance at C3 and the inductive effect of the ring nitrogen make C2 the primary site for nucleophilic attack by n-butanol/base.

Diagram 1: Thermodynamic Synthesis Pathway

The following DOT diagram illustrates the reaction logic and energy flow.



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Caption:

pathway showing the energetic transition from trichloropyridine precursors to the 2-butoxy derivative. The aromatization step drives the reaction exotherm.[2]

Process Safety Implications[2][3]

- Exothermicity: The formation of the C-O bond and precipitation of NaCl (lattice energy) drives a significant exotherm, estimated at -110 to -130 kJ/mol.
- Regioselectivity: While C2 attack is favored, temperature excursions (>80°C) may increase C4 substitution (4-butoxy-2,3-dichloropyridine), altering the impurity profile and melting point of the bulk material [3].

Experimental Validation Protocols

Since literature data is predictive, the following self-validating protocols are required to establish the "Gold Standard" dataset for this compound.

Protocol A: Determination of Enthalpy of Fusion & Purity (DSC)

Objective: Measure

and

to quantify solid-state stability.

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments DSC2500).
- Calibration: Indium standard (

  ,

).
- Sample Prep: Hermetically seal 2–5 mg of **2-Butoxy-3,4-dichloropyridine** in Tzero aluminum pans.

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- Methodology:
  - Equilibrate at -20°C.
  - Ramp 10°C/min to 150°C (First Heat).
  - Cool 10°C/min to -20°C (Cooling).
  - Ramp 10°C/min to 150°C (Second Heat).
- Analysis: Integrate the endothermic melting peak on the second heat to remove thermal history.
  - Acceptance Criteria: Peak onset must be sharp. Broadening indicates regioisomer contamination.

Protocol B: Combustion Calorimetry (for)

Objective: Derive the standard enthalpy of formation.

- Reaction:
- Critical Step (Halogen Correction): The presence of chlorine requires a specialized bomb solution (Arsenious oxide or Hydrazine) to reduce

  to

  completely, ensuring a defined thermodynamic final state.
- Calculation:

  Where

  accounts for the heat of formation of aqueous HCl.
- Derivation: Use Hess's Law with standard values for

  and

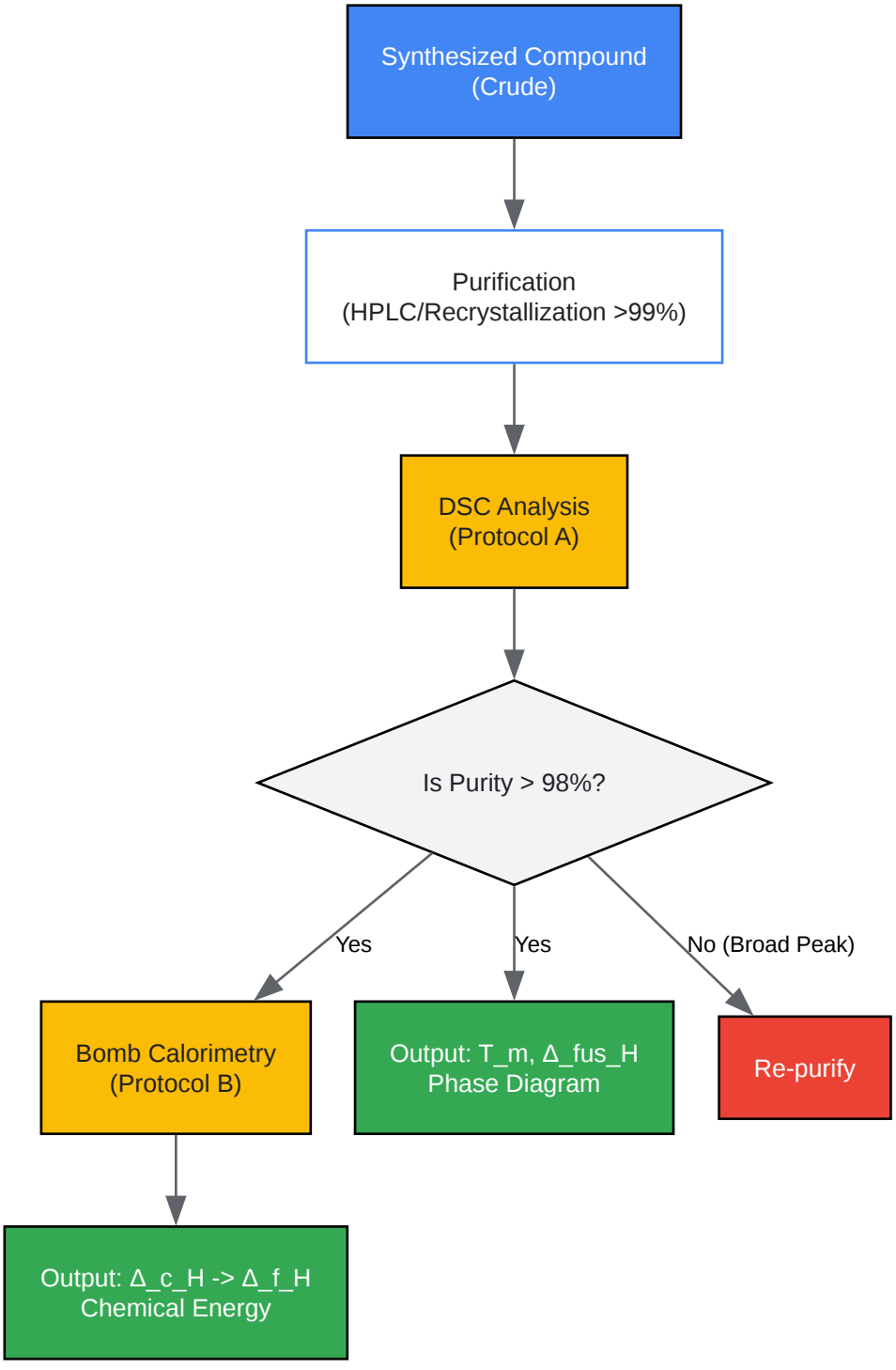
  to solve for

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Diagram 2: Thermochemical Characterization Workflow

This flowchart guides the researcher through the validation logic.



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Caption: Logic flow for validating thermochemical properties. High purity is a prerequisite for accurate calorimetry due to the high enthalpy contribution of impurities.[2]

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